

# Tetracosyl Acrylate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetracosyl acrylate

Cat. No.: B3053072

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## Introduction

**Tetracosyl acrylate** (C<sub>27</sub>H<sub>52</sub>O<sub>2</sub>) is a long-chain alkyl acrylate ester that holds significant promise in the fields of polymer chemistry, materials science, and drug delivery. Its chemical structure, characterized by a C<sub>24</sub> alkyl chain attached to an acrylate moiety, imparts unique properties that are of considerable interest for the development of novel materials and therapeutic systems. This technical guide provides an in-depth overview of **tetracosyl acrylate**, including its physicochemical properties, synthesis, and potential applications, with a particular focus on its relevance to drug development professionals.

## Physicochemical Properties

The molecular formula of **tetracosyl acrylate** is C<sub>27</sub>H<sub>52</sub>O<sub>2</sub>, and it has a molecular weight of approximately 408.70 g/mol. [1][2][3] Its IUPAC name is tetracosyl prop-2-enoate. The compound is registered under the CAS number 50698-54-9. [4] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C27H52O2	[1][2][3]
Molecular Weight	408.70 g/mol	[4][1][2][3]
IUPAC Name	tetracosyl prop-2-enoate	
CAS Number	50698-54-9	[4]
Boiling Point (Predicted)	481.8 ± 14.0 °C	[1][3]
Density (Predicted)	0.864 ± 0.06 g/cm <sup>3</sup>	[1][3]
Flash Point (Predicted)	190.3 °C	
LogP (Predicted)	9.31770	
Refractive Index (Predicted)	1.456	

## Synthesis and Characterization

### Experimental Protocol: Synthesis of **Tetracosyl Acrylate**

A common method for the synthesis of long-chain alkyl acrylates like **tetracosyl acrylate** is through the esterification of acrylic acid with the corresponding long-chain alcohol. The following is a generalized protocol:

#### Materials:

- Tetracosanol
- Acrylic acid
- An appropriate acid catalyst (e.g., p-toluenesulfonic acid)
- An appropriate solvent (e.g., toluene)
- An inhibitor to prevent polymerization of acrylic acid (e.g., hydroquinone)
- Sodium bicarbonate solution

- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware for reflux reaction

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, dissolve tetracosanol in toluene.
- Add a molar excess of acrylic acid, a catalytic amount of p-toluenesulfonic acid, and a small amount of hydroquinone.
- Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst and unreacted acrylic acid.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **tetracosyl acrylate**.
- The product can be further purified by column chromatography if necessary.

#### Characterization:

The successful synthesis and purity of **tetracosyl acrylate** can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy can be used to confirm the chemical structure of the molecule.
- Infrared (IR) Spectroscopy: The presence of the ester carbonyl group and the carbon-carbon double bond of the acrylate moiety can be confirmed by characteristic absorption bands in the IR spectrum.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the compound and to confirm its elemental composition.

## Applications in Drug Development

The long alkyl chain of **tetracosyl acrylate** imparts a hydrophobic character, making its polymers suitable for various applications in drug delivery where controlled release and biocompatibility are crucial.

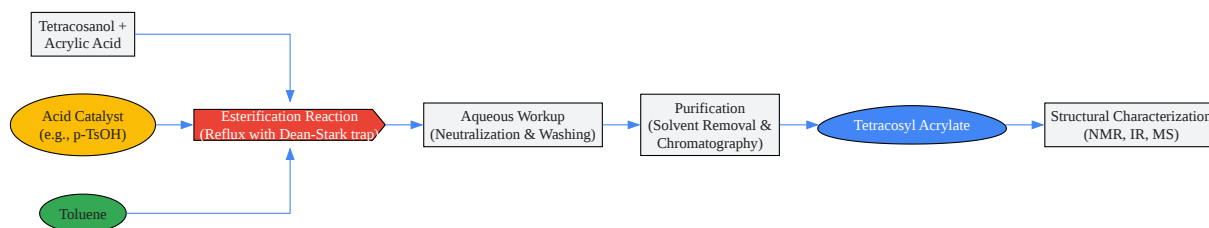
### Transdermal Drug Delivery:

Polymers and copolymers derived from long-chain acrylates are extensively used as pressure-sensitive adhesives in transdermal patches. These adhesives must provide good skin adhesion without causing irritation, and they play a critical role in the release kinetics of the drug. The hydrophobicity of poly(**tetracosyl acrylate**) can be tailored to control the solubility and diffusion of drugs through the polymer matrix and into the skin.

### Controlled-Release Coatings:

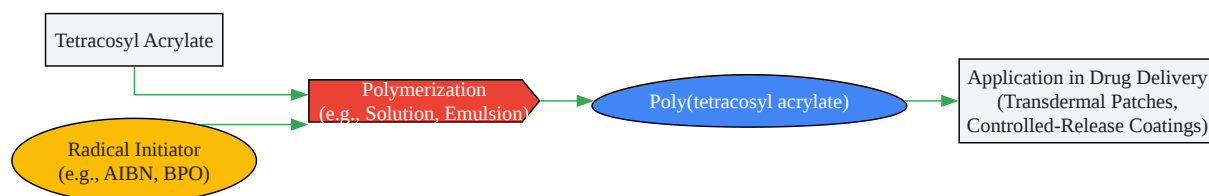
Acrylate-based polymers are widely employed as coatings for oral dosage forms to achieve enteric protection or sustained release of the active pharmaceutical ingredient (API). The physicochemical properties of the polymer, such as its glass transition temperature and hydrophobicity, can be modulated by incorporating monomers like **tetracosyl acrylate**. This allows for the design of coatings that release the drug at a specific site in the gastrointestinal tract or over a prolonged period.

## Workflow Diagrams



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Caption: Workflow for the synthesis and characterization of **tetracosyl acrylate**.



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Caption: General workflow for the polymerization of **tetracosyl acrylate** and its application.

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## References

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- To cite this document: BenchChem. [Tetracosyl Acrylate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053072#tetracosyl-acrylate-molecular-weight-and-formula-c27h52o2]

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Phone: (601) 213-4426

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